

Physical properties of 3-(Methylthio)-N-phenylaniline (melting point, boiling point)

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Compound of Interest

Compound Name: 3-(Methylthio)-N-phenylaniline

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Technical Guide: Physical Properties of 3-(Methylthio)-N-phenylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a focused overview of the experimentally determined physical properties of **3-(Methylthio)-N-phenylaniline**, a versatile intermediate compound used in the synthesis of dyes, pigments, and pharmaceuticals.^[1] The data and methodologies presented are intended to support research and development activities where this compound is utilized.

Core Physical Properties

The melting and boiling points are critical physical constants that provide insights into the purity and physical state of a substance under varying temperatures.

Data Summary

The following table summarizes the reported melting and boiling points for **3-(Methylthio)-N-phenylaniline**.

Physical Property	Value (°C)	Notes
Melting Point	59 - 61	Determined using ethanol as the solvent.
Boiling Point	152 - 156	

(Data sourced from ChemicalBook)

Experimental Protocols

While specific experimental documentation for the values cited above is not publicly available, the following outlines standard and widely accepted laboratory protocols for the determination of melting and boiling points of organic compounds.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is the temperature at which it transitions to a liquid state. A narrow melting range typically indicates high purity.^[2]

Apparatus:

- Melting point apparatus (e.g., Thiele tube with heated oil bath or a digital instrument like a Mel-Temp)^[2]
- Capillary tubes (sealed at one end)
- Calibrated thermometer^[2]
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the crystalline **3-(Methylthio)-N-phenylaniline** is finely powdered using a mortar and pestle.^{[2][3]}
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped gently to pack the solid into the sealed end, achieving a

sample height of 2-3 mm.[3][4]

- Apparatus Setup: The loaded capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating block or oil bath of the melting point apparatus.[2]
- Heating: The apparatus is heated rapidly to a temperature approximately 10-15°C below the expected melting point. The heating rate is then reduced to a slow and steady 1-2°C per minute to ensure thermal equilibrium.[2][4]
- Observation and Recording: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the T1-T2 range.[3]

Boiling Point Determination (Microscale/Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[5][6] This microscale method is suitable for small sample volumes.

Apparatus:

- Thiele tube or a small test tube with a heating bath (e.g., oil bath)[6][7]
- Small test tube (e.g., fusion tube)
- Capillary tube (sealed at one end)
- Calibrated thermometer
- Heat source (e.g., Bunsen burner or hot plate)[8]

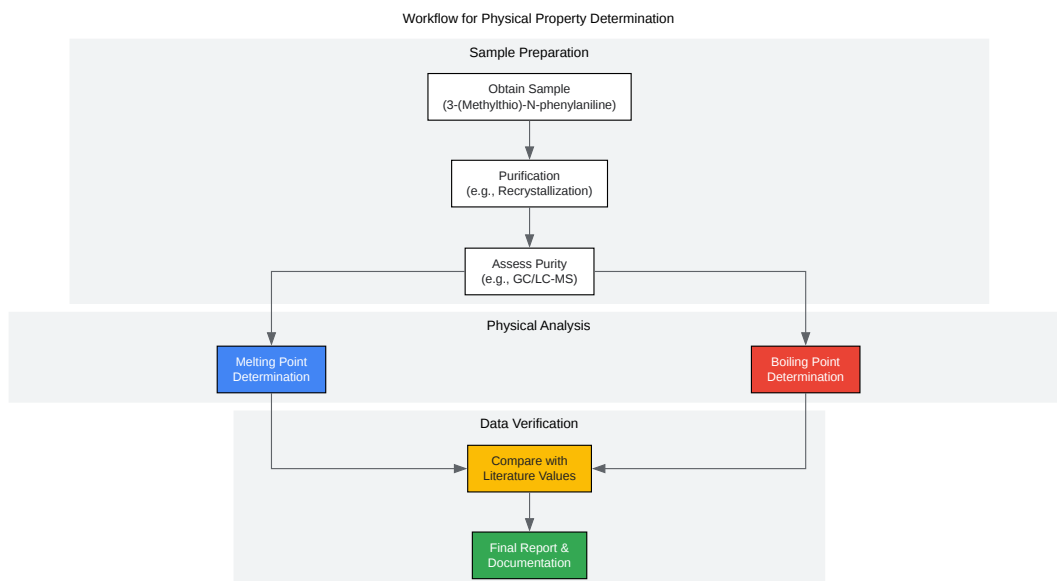
Procedure:

- Sample Preparation: A few milliliters of liquid **3-(Methylthio)-N-phenylaniline** are placed into the small test tube.[8]

- **Capillary Insertion:** A capillary tube, sealed at one end, is placed into the test tube with its open end submerged in the liquid.[\[6\]](#)[\[9\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and immersed in a Thiele tube or other heating bath.[\[6\]](#)
- **Heating:** The bath is heated gently. As the temperature rises, air trapped in the capillary tube will slowly bubble out.[\[6\]](#)
- **Observation and Recording:** Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube's open end. The heat source is then removed, and the apparatus is allowed to cool slowly. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is recorded as the boiling point.[\[6\]](#)[\[7\]](#) It is also crucial to record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.[\[5\]](#)

Visualization of Workflow

The following diagram illustrates a generalized workflow for the physical characterization of a chemical sample, such as **3-(Methylthio)-N-phenylaniline**.



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Caption: Generalized workflow for the determination and verification of physical properties.

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